

Application Notes and Protocols for Frunexian Stock Solution Preparation

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Introduction

Frunexian (also known as EP-7041) is a potent and selective small molecule inhibitor of Factor XIa (FXIa), a key serine protease in the intrinsic pathway of the blood coagulation cascade.[1] By targeting FXIa, **Frunexian** effectively disrupts the amplification of thrombin generation, making it a valuable tool for research in thrombosis, hemostasis, and the development of novel anticoagulants.[1] Proper preparation of a stable, concentrated stock solution is the first critical step for accurate and reproducible experimental results in cell-based assays, biochemical assays, and in vivo studies.

These application notes provide a detailed protocol for the preparation, storage, and handling of **Frunexian** stock solutions for research applications.

Chemical Properties

Frunexian is supplied as a solid, typically a crystalline powder. It is essential to be aware of its chemical properties to ensure proper handling and storage.



Property	Value
Synonyms	EP-7041
CAS Number	1803270-60-1
Molecular Formula	C19H26N4O4
Molecular Weight	374.44 g/mol

Data Presentation: Solubility and Storage

Quantitative data regarding the solubility and recommended storage of **Frunexian** are summarized in the table below for easy reference. It is highly recommended to use freshly opened, anhydrous DMSO for the preparation of the stock solution, as hygroscopic DMSO can significantly impact solubility.[1]

Parameter	Value	Source
Solubility in DMSO	100 mg/mL (267.07 mM)	MedChemExpress[1]
Powder Storage	-20°C for 3 years, 4°C for 2 years	General guidance for small molecules
Stock Solution Storage (-80°C)	Up to 6 months	MedChemExpress[1]
Stock Solution Storage (-20°C)	Up to 1 month	MedChemExpress[1]

Note: It is strongly advised to avoid repeated freeze-thaw cycles of the stock solution to maintain its integrity and efficacy. Aliquoting the stock solution into single-use volumes is best practice.

Experimental Protocol: Preparation of a 100 mM Frunexian Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Frunexian** in Dimethyl Sulfoxide (DMSO).

Materials:



- Frunexian powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-weighing Preparation: Before opening the Frunexian vial, allow it to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the powder.
- Weighing Frunexian: Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 Carefully weigh the desired amount of Frunexian powder. For example, to prepare 1 mL of a 100 mM stock solution, you would need 37.44 mg of Frunexian. Calculation: Molecular Weight (374.44 g/mol) x Molarity (0.1 mol/L) x Volume (0.001 L) = 0.03744 g or 37.44 mg
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube containing the **Frunexian** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath or sonication can be used to aid dissolution if precipitation is observed.[1] Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use sterile
 cryovials. The volume of the aliquots should be based on the typical working concentrations
 for your experiments to minimize waste and avoid freeze-thaw cycles.

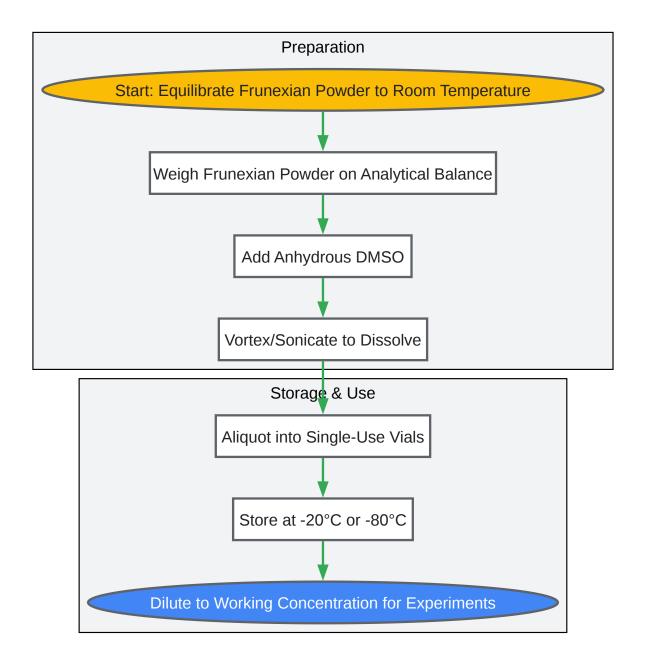


Labeling and Storage: Clearly label each aliquot with the compound name (Frunexian), concentration (100 mM), solvent (DMSO), and the date of preparation. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1]

Mandatory Visualizations

The following diagrams illustrate the experimental workflow for preparing the **Frunexian** stock solution and its mechanism of action within the coagulation cascade.

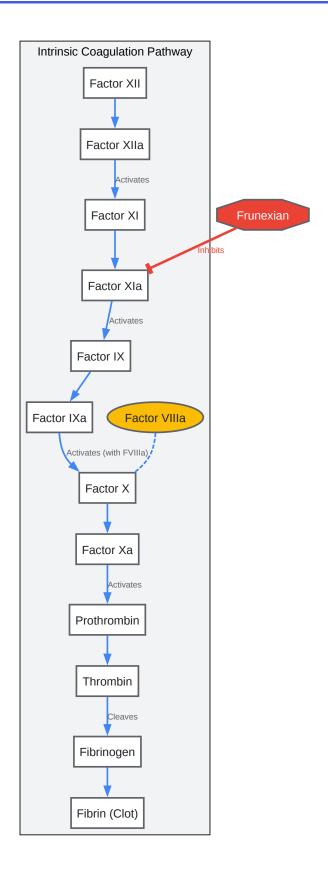




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Caption: Workflow for **Frunexian** stock solution preparation.





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Caption: Frunexian inhibits Factor XIa in the coagulation cascade.



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